

Application Note and Protocol: Preparation of ProINDY Stock Solution

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Compound of Interest

Compound Name: ProINDY

Cat. No.: B611316

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution for **ProINDY** (also known as TG007), a cell-permeable prodrug and inhibitor of DYRK1A/B kinases. Accurate preparation of the stock solution is critical for ensuring experimental reproducibility and the integrity of results in research and drug development applications. This guide outlines the necessary materials, a step-by-step procedure, and essential safety precautions.

Introduction to ProINDY

ProINDY is the prodrug form of INDY, a potent and ATP-competitive inhibitor of Dual-specificity tyrosine-phosphorylation-regulated kinase 1A and 1B (DYRK1A/B).^[1] As a prodrug, **ProINDY** is designed to be more lipophilic, enhancing its cell membrane permeability.^[2] It has been utilized in research to inhibit the phosphorylation of tau protein and to rescue repressed calcineurin/NFAT signaling. Given its role in significant signaling pathways, the precise and accurate preparation of **ProINDY** stock solutions is paramount for reliable experimental outcomes.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **ProINDY** is presented in Table 1. This information is crucial for calculating the required mass for stock solution preparation and for understanding the handling and storage requirements.

Table 1: Chemical and Physical Properties of **ProINDY**

Property	Value	Reference(s)
Molecular Weight	277.34 g/mol	[2]
Formula	C ₁₄ H ₁₅ NO ₃ S	
CAS Number	719277-30-2	[2][3]
Appearance	Solid powder	[4]
Purity	≥98%	
Solubility	Soluble in DMSO (up to 100 mM) and Ethanol	[2]

Experimental Protocol: Preparation of a 10 mM **ProINDY** Stock Solution in DMSO

This protocol details the steps to prepare a 10 mM stock solution of **ProINDY** in dimethyl sulfoxide (DMSO).

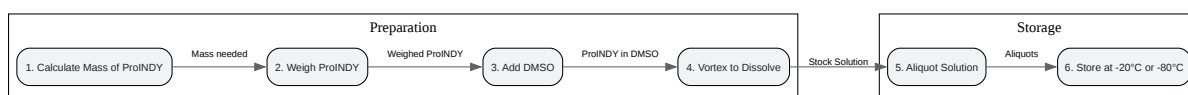
Materials and Equipment

- **ProINDY** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer

- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Stock Solution Preparation Workflow

The following diagram illustrates the workflow for preparing the **ProINDY** stock solution.



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Caption: Workflow for **ProINDY** Stock Solution Preparation.

Step-by-Step Procedure

- Calculate the required mass of **ProINDY**:
 - To prepare a 10 mM stock solution, use the following formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - Example for 1 mL of 10 mM stock solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 277.34 \text{ g/mol} = 2.7734 \text{ mg}$
- Weigh the **ProINDY** powder:
 - Tare a clean, empty microcentrifuge tube or vial on a calibrated analytical balance.
 - Carefully weigh the calculated amount of **ProINDY** powder into the tube.
- Add the solvent:

- Using a calibrated micropipette, add the desired volume of DMSO to the tube containing the **ProINDY** powder.
- Dissolve the **ProINDY**:
 - Close the tube securely and vortex the solution until the **ProINDY** powder is completely dissolved. Gentle warming to 37°C and brief sonication can aid in dissolution if necessary. [\[5\]](#)
- Aliquot the stock solution:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. [\[4\]](#)[\[5\]](#)

Storage and Stability

Proper storage is crucial for maintaining the stability and activity of the **ProINDY** stock solution.

Table 2: Storage Conditions for **ProINDY**

Form	Storage Temperature	Duration	Reference(s)
Powder	-20°C	As per manufacturer's recommendations	[3]
Stock Solution in Solvent	-20°C	Up to 1 month	[4]
Stock Solution in Solvent	-80°C	Up to 6 months	[3] [4]

Note: Always protect the stock solution from light. [\[6\]](#)

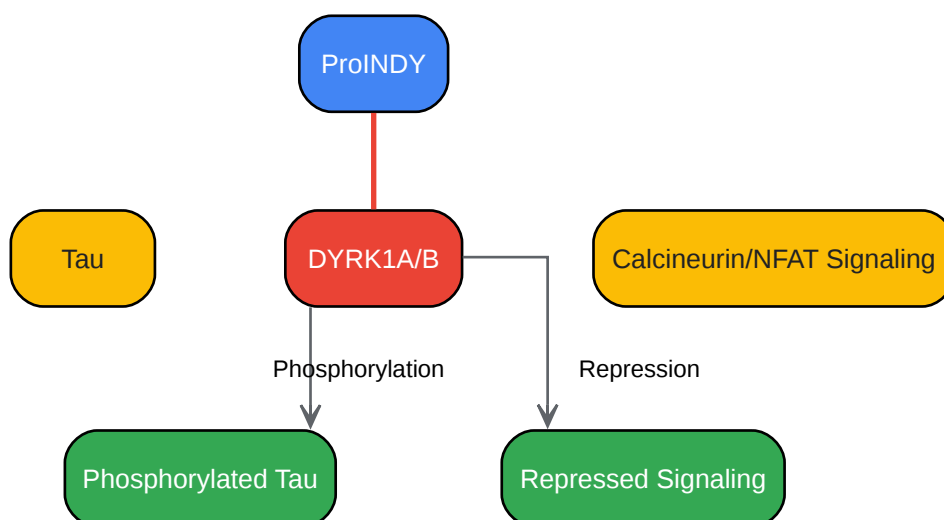
Safety Precautions

- Always handle **ProINDY** in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of the powder. [\[3\]](#)

- Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, to prevent skin and eye contact.[3]
- In case of accidental contact, wash the affected area thoroughly with water.
- Consult the Material Safety Data Sheet (MSDS) for complete safety information before handling.[2][3]

ProINDY Signaling Pathway

ProINDY acts as an inhibitor of DYRK1A/B kinases. This inhibition has downstream effects on pathways such as tau phosphorylation and calcineurin/NFAT signaling.



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Caption: **ProINDY** inhibits DYRK1A/B, affecting downstream signaling.

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